

# Safety and hazards of 3-Bromo-1,1-dimethoxypropan-2-one

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## Compound of Interest

Compound Name: 3-Bromo-1,1-dimethoxypropan-2-one

Cat. No.: B1601138

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An In-depth Technical Guide to the Safety and Hazards of **3-Bromo-1,1-dimethoxypropan-2-one**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Material Safety Data Sheet (MSDS) or a formal risk assessment conducted by qualified safety professionals. The information herein is based on publicly available data, which may be limited.

## Introduction

**3-Bromo-1,1-dimethoxypropan-2-one** is a multifunctional organic compound categorized as an  $\alpha$ -halogenated ketone and an acetal.<sup>[1]</sup> Its chemical structure, featuring a bromine atom alpha to a carbonyl group, makes it a versatile reagent in organic synthesis, particularly for the introduction of various functional groups at the  $\alpha$ -position of a ketone.<sup>[1]</sup> While its synthetic utility is appreciated, a thorough understanding of its potential hazards is paramount for ensuring the safety of laboratory personnel. This guide provides a detailed overview of the known safety information, hazards, and recommended handling procedures for **3-Bromo-1,1-dimethoxypropan-2-one**.

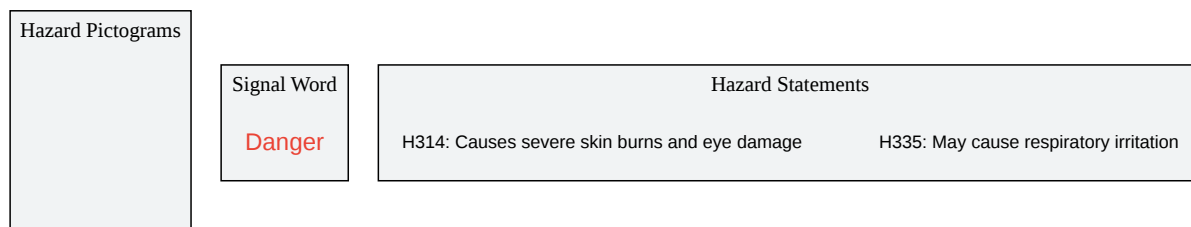
## Hazard Identification and Classification

The primary source of hazard information for **3-Bromo-1,1-dimethoxypropan-2-one** comes from the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. According to the European Chemicals Agency (ECHA) C&L Inventory, this compound is classified as follows:

Table 1: GHS Hazard Classification for **3-Bromo-1,1-dimethoxypropan-2-one**<sup>[2]</sup>

Hazard Class	Hazard Category	GHS Hazard Statement
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

#### GHS Hazard Communication Diagram



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Caption: GHS Hazard Communication for **3-Bromo-1,1-dimethoxypropan-2-one**.

## Precautionary Measures and Safe Handling

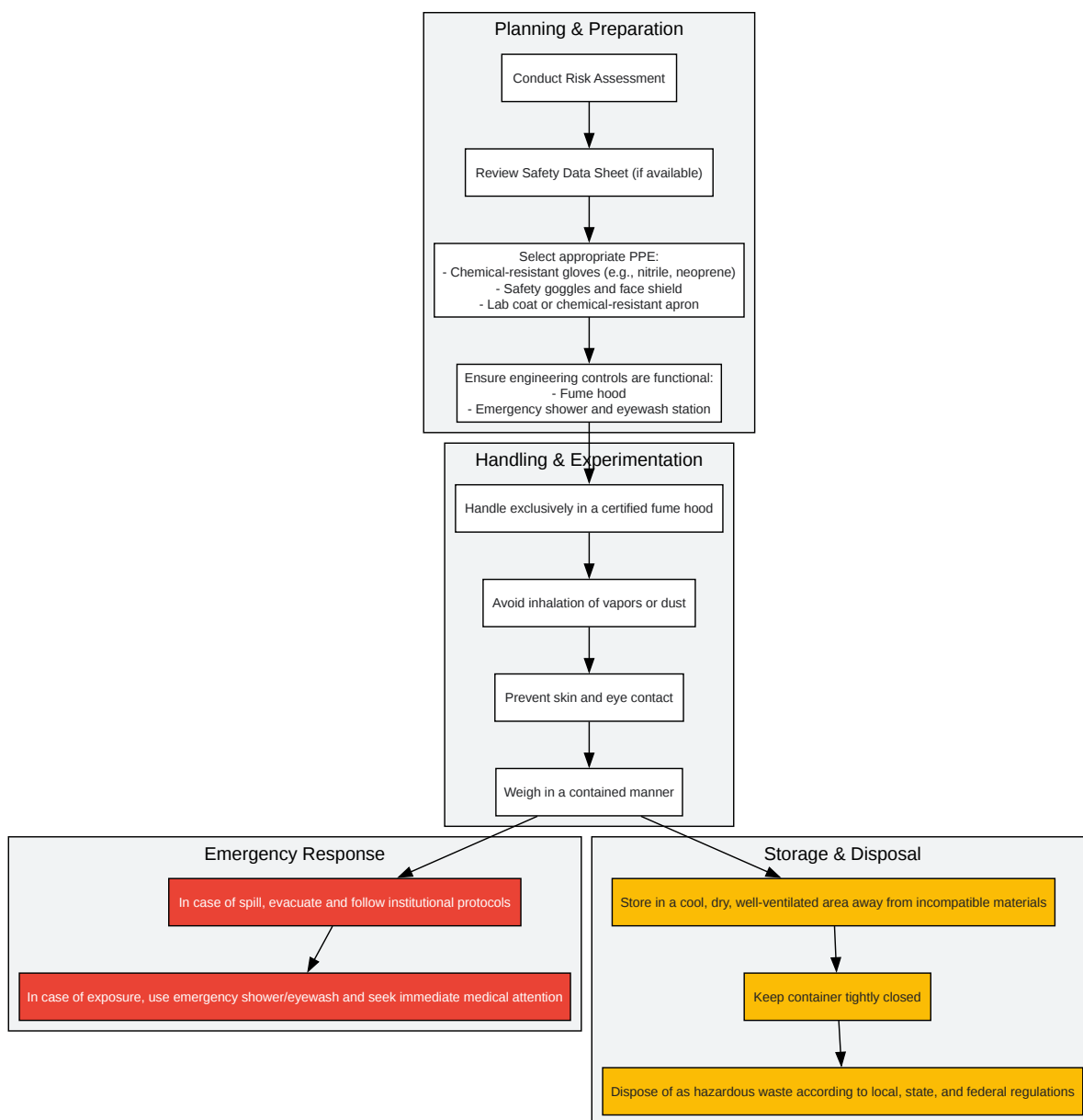
Given the significant hazards associated with **3-Bromo-1,1-dimethoxypropan-2-one**, stringent adherence to safety protocols is mandatory. The following precautionary statements (P-statements) are provided in the ECHA C&L Inventory and form the basis for safe handling procedures.<sup>[2]</sup>

Table 2: Precautionary Statements for **3-Bromo-1,1-dimethoxypropan-2-one**[\[2\]](#)

Category	P-Statement Code	Precautionary Statement
Prevention	P260	Do not breathe dust/fume/gas/mist/vapours/spray.
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
P302+P361+P354	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Immediately rinse with water for several minutes.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P354+P338	IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P316	Get emergency medical help immediately.	

P319	Get medical help if you feel unwell.	
P321	Specific treatment (see supplemental first aid instruction on this label).	
P363	Wash contaminated clothing before reuse.	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

### Safe Handling Workflow



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Caption: Recommended workflow for the safe handling of **3-Bromo-1,1-dimethoxypropan-2-one**.

## Toxicological Information

Detailed toxicological studies for **3-Bromo-1,1-dimethoxypropan-2-one** are not readily available in the public domain. However, based on its GHS classification, the following can be inferred:

- **Acute Toxicity:** The compound is expected to be corrosive to the skin and eyes upon direct contact. Inhalation may lead to respiratory tract irritation. The consequences of ingestion are not explicitly stated but are likely to be severe given its corrosive nature.
- **Chronic Toxicity:** No data on the long-term health effects of exposure to this compound are available.

## Experimental Protocols

While specific, validated experimental protocols for handling **3-Bromo-1,1-dimethoxypropan-2-one** are not published, general procedures for working with corrosive and irritant  $\alpha$ -haloketones should be followed.

General Synthetic Protocol (Illustrative Example):

The synthesis of **3-Bromo-1,1-dimethoxypropan-2-one** can be achieved via the bromination of 1,1-dimethoxypropan-2-one.[3] A representative, though not exhaustive, procedure would involve the reaction with a brominating agent such as N-bromosuccinimide (NBS) in a suitable solvent like carbon tetrachloride.[3]

Note: This is a generalized description and not a substitute for a detailed, peer-reviewed, and safety-vetted experimental protocol. Any researcher planning to work with this compound must develop a comprehensive, step-by-step protocol that includes all necessary safety precautions.

## Reactivity and Stability

- **Reactivity:** As an  $\alpha$ -haloketone, **3-Bromo-1,1-dimethoxypropan-2-one** is a versatile substrate for nucleophilic substitution reactions.[1] It will react with a variety of nucleophiles.

- **Stability:** Information on the chemical stability and storage conditions is limited. It is prudent to store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong bases, and nucleophiles.

## Conclusion

**3-Bromo-1,1-dimethoxypropan-2-one** is a valuable synthetic reagent that poses significant health hazards, primarily corrosivity to the skin and eyes and respiratory irritation. All handling of this compound must be conducted with strict adherence to the GHS precautionary statements and in accordance with institutional safety policies. The lack of comprehensive toxicological data necessitates a cautious approach, treating the compound as potentially having unknown long-term health effects. Researchers and drug development professionals must prioritize safety through the consistent use of appropriate personal protective equipment, engineering controls, and well-defined handling protocols.

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## References

- 1. 3-Bromo-1,1-dimethoxypropan-2-one | 75271-94-2 | Benchchem [benchchem.com]
- 2. 3-Bromo-1,1-dimethoxypropan-2-one | C<sub>5</sub>H<sub>9</sub>BrO<sub>3</sub> | CID 12003567 - PubChem [pubchem.ncbi.nlm.nih.gov]
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